

An In-depth Technical Guide to N-(4-methoxyphenyl)propan-2-amine

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Compound of Interest

Compound Name: *N*-Isopropyl-4-methoxyaniline

Cat. No.: B103625

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Prepared by a Senior Application Scientist

This guide provides a comprehensive technical overview of N-(4-methoxyphenyl)propan-2-amine, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. The document covers nomenclature, physicochemical properties, synthesis protocols, and key applications, grounded in established scientific literature.

Chemical Identity and Nomenclature

The compound with the common name **N**-Isopropyl-4-methoxyaniline is systematically named under the International Union of Pure and Applied Chemistry (IUPAC) guidelines.

- IUPAC Name: N-(4-methoxyphenyl)propan-2-amine.
- Synonyms: A variety of synonyms are used in literature and commercial listings for this compound. Understanding these is crucial for comprehensive literature searches. Common synonyms include:
 - **N**-Isopropyl-4-methoxyaniline
 - 4-Methoxy-N-isopropylaniline
 - p-Methoxy-N-isopropylaniline

- N-(1-Methylethyl)-4-methoxybenzenamine
- 4-(Isopropylamino)anisole
- Benzenamine, 4-methoxy-N-(1-methylethyl)-

Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of N-(4-methoxyphenyl)propan-2-amine is presented below. These properties are essential for its handling, reaction setup, and purification.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ NO	
Molecular Weight	165.23 g/mol	
CAS Number	10545-63-8	
Appearance	Colorless to yellow or brown liquid	
Boiling Point	105-109 °C at 2 mmHg	
Density	0.981 g/mL at 25 °C	
Refractive Index (n ²⁰ /D)	1.529	

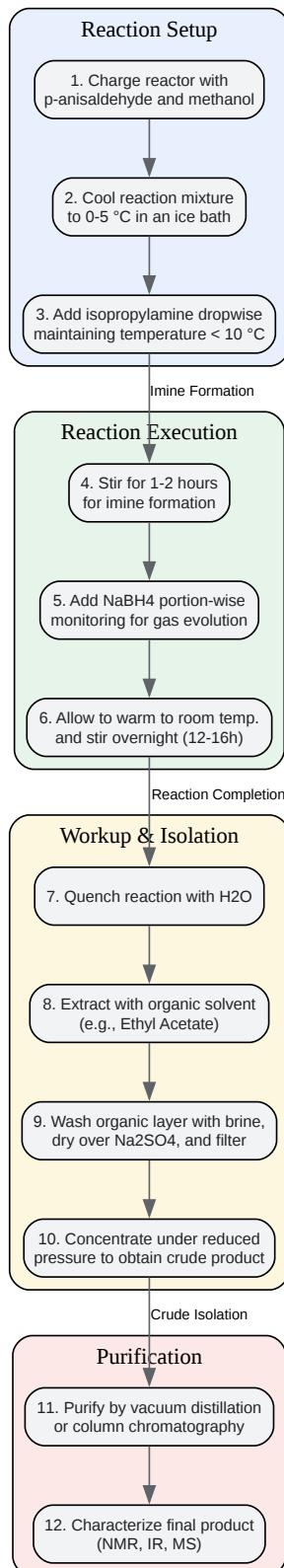
Note: Physical properties such as boiling point, density, and refractive index are often reported under specific conditions and may vary slightly between sources.

Synthesis Methodology: Reductive Amination

N-(4-methoxyphenyl)propan-2-amine is commonly synthesized via the reductive amination of p-anisaldehyde with isopropylamine. This two-step, one-pot reaction involves the initial formation of an imine intermediate, which is then reduced *in situ* to the target secondary amine. Sodium borohydride (NaBH₄) is a frequently used reducing agent for this transformation due to its selectivity and mild reaction conditions.

Experimental Workflow: Synthesis Protocol

The following diagram illustrates the logical flow of the synthesis process.



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Caption: Workflow for the synthesis of N-(4-methoxyphenyl)propan-2-amine.

Detailed Step-by-Step Protocol

Materials:

- p-Anisaldehyde
- Isopropylamine
- Sodium borohydride (NaBH_4)
- Methanol (anhydrous)
- Ethyl acetate
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water
- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath, rotary evaporator.

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve p-anisaldehyde (1.0 eq) in anhydrous methanol (5 mL per gram of aldehyde).
- Cooling: Place the flask in an ice-water bath and cool the solution to 0-5 °C with stirring.
- Amine Addition: Add isopropylamine (1.2 eq) dropwise via a dropping funnel over 20-30 minutes. The internal temperature should be carefully monitored and maintained below 10 °C.
- Imine Formation: After the addition is complete, allow the mixture to stir at 0-5 °C for an additional 1-2 hours.

- Reduction: Slowly add sodium borohydride (1.5 eq) in small portions over 30-45 minutes. Caution: Gas evolution (hydrogen) will occur. Ensure adequate ventilation. The temperature should be kept below 15 °C during the addition.
- Reaction Completion: Once the NaBH₄ addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Let the mixture stir overnight (12-16 hours) to ensure the reduction is complete.
- Workup - Quenching: Carefully quench the reaction by slowly adding deionized water (10 mL).
- Workup - Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 20 mL).
- Workup - Washing: Combine the organic layers and wash with brine (1 x 20 mL). Dry the organic phase over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude oil can be purified by vacuum distillation to yield N-(4-methoxyphenyl)propan-2-amine as a clear to pale yellow liquid.

Self-Validation: The success of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the p-anisaldehyde spot and the appearance of a new, less polar product spot. The final product's identity and purity should be confirmed by spectroscopic analysis (¹H NMR, ¹³C NMR, and MS).

Applications in Synthesis

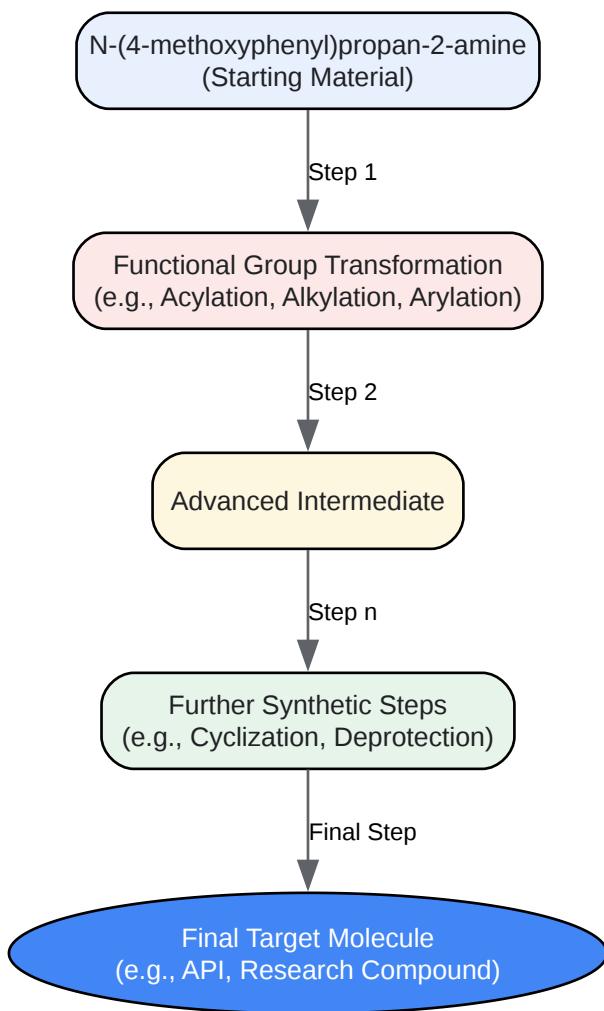
N-(4-methoxyphenyl)propan-2-amine is not typically an active pharmaceutical ingredient itself but serves as a valuable building block or intermediate in the synthesis of more complex molecules. Its structure, featuring a secondary amine and an electron-rich aromatic ring, makes it a versatile precursor.

Role as a Precursor in Drug Development:

The N-isopropyl and p-methoxyphenyl moieties are present in various pharmacologically active compounds. This intermediate can be used in synthetic routes targeting:

- Beta-adrenergic receptor agonists: The N-isopropyl group is a common feature in many beta-agonist drugs.
- Serotonin receptor ligands: The methoxy-substituted phenyl ring is a key pharmacophore for certain serotonin receptor subtypes.
- Scaffold for library synthesis: It can be used as a starting material in combinatorial chemistry to generate libraries of related compounds for high-throughput screening.

The logical relationship for its use as a synthetic intermediate is outlined below.



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Caption: General synthetic pathway utilizing the title compound as a precursor.

Concluding Remarks

N-(4-methoxyphenyl)propan-2-amine is a fundamental chemical intermediate with well-defined properties and established synthesis routes. Its utility in medicinal chemistry and organic synthesis is primarily as a precursor for constructing more complex molecular architectures. The protocols and data presented in this guide offer a robust foundation for its application in a research and development setting, emphasizing the importance of procedural validation through analytical characterization.

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